

Application Notes and Protocols: The Potential of Acid Black 107 in Biological Staining

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Black 107

Cat. No.: B1175314

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

Acid Black 107 is a dye predominantly utilized in the textile and leather industries for coloring materials such as wool, silk, and nylon.[1][2][3][4][5][6][7][8] To date, there is a notable absence of established and validated applications for **Acid Black 107** in routine biological staining techniques within the published scientific literature. The following application notes and protocols are therefore presented as a theoretical exploration of its potential use in histology, based on the general principles of acid dye chemistry and staining mechanisms. These protocols are intended to serve as a foundational guide for researchers interested in investigating novel staining methodologies and will require optimization and validation for specific research applications.

Introduction

Acid dyes are anionic molecules that carry a net negative charge, typically due to the presence of sulfonic acid groups.[9] In biological staining, these dyes are employed in acidic solutions where they form ionic bonds with positively charged (cationic) tissue components.[10] Key targets for acid dyes include the amino groups of proteins found abundantly in the cytoplasm, muscle, and collagen fibers.[9][10] Given that **Acid Black 107** is an acid dye, it can be hypothesized to have an affinity for these acidophilic tissue elements.[2] This document outlines a potential application of **Acid Black 107** as a component in a trichrome staining method for the differentiation of collagenous and non-collagenous tissue components.

Chemical and Physical Properties of Acid Black 107

A summary of the relevant properties of **Acid Black 107** is provided below. This data can inform the preparation of staining solutions and the design of experimental protocols.

Property	Value	Source
C.I. Name	Acid Black 107	[5]
CAS Number	12218-96-1	[5]
Molecular Formula	C38H22CrN7Na2O12S	[5]
Appearance	Black Powder	[5][11]
Solubility in Water	Water soluble; aqueous solution is blue-gray	[1][11]

Hypothetical Application: Modified Trichrome Stain for Collagen Visualization

The following protocol is a hypothetical adaptation of the widely used Masson's Trichrome stain, where **Acid Black 107** is substituted for the more traditional Aniline Blue or Light Green to stain collagen. The principle of this technique relies on the sequential application of different anionic dyes of varying molecular weights to selectively stain different tissue components.

Principle of the Hypothetical Staining Method

In this proposed method, the tissue section is first stained with an iron hematoxylin to color the cell nuclei. Subsequently, a red cytoplasmic stain of a smaller molecular weight is applied, which is then displaced from the collagen fibers by a mordant (phosphomolybdic/phosphotungstic acid). Finally, **Acid Black 107**, a larger molecule, is introduced and is expected to bind specifically to the mordanted collagen, coloring it black or dark gray.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Hypothetical workflow for a modified trichrome stain using **Acid Black 107**.

Required Reagents

- Weigert's Iron Hematoxylin: Prepare fresh by mixing equal parts of Solution A (1% hematoxylin in 95% ethanol) and Solution B (4% ferric chloride in 1% aqueous HCl).
- Biebrich Scarlet-Acid Fuchsin Solution: Mix 90 ml of 1% aqueous Biebrich Scarlet with 10 ml of 1% aqueous Acid Fuchsin and 1 ml of glacial acetic acid.
- Phosphomolybdic/Phosphotungstic Acid Solution: 5% aqueous solution.
- **Acid Black 107** Staining Solution: 1.5% **Acid Black 107** in 1% aqueous acetic acid. This concentration is theoretical and may require significant optimization.
- 1% Acetic Acid Solution: 1 ml of glacial acetic acid in 99 ml of distilled water.

Staining Protocol

- Deparaffinization and Rehydration: Deparaffinize tissue sections through xylene and a graded series of alcohol to distilled water.
- Nuclear Staining: Immerse slides in freshly prepared Weigert's iron hematoxylin for 10 minutes.
- Washing: Wash in running tap water for 10 minutes until the water runs clear.
- Cytoplasmic Staining: Stain in Biebrich Scarlet-Acid Fuchsin solution for 10-15 minutes.
- Rinsing: Briefly rinse in distilled water.

- Differentiation and Mordanting: Place slides in 5% phosphomolybdic/phosphotungstic acid solution for 10-15 minutes. This step removes the red stain from the collagen.
- Collagen Staining: Without rinsing, transfer slides directly to the **Acid Black 107** staining solution for 10-15 minutes.
- Rinsing: Rinse in 1% acetic acid solution for 1 minute.
- Dehydration and Mounting: Dehydrate the sections through a graded series of alcohol, clear in xylene, and mount with a permanent mounting medium.

Expected Results

- Nuclei: Black
- Cytoplasm, Muscle, Keratin: Red
- Collagen: Black to dark gray

Safety and Handling

As with all laboratory chemicals, appropriate safety precautions should be taken when handling **Acid Black 107**.^[12]^[13]

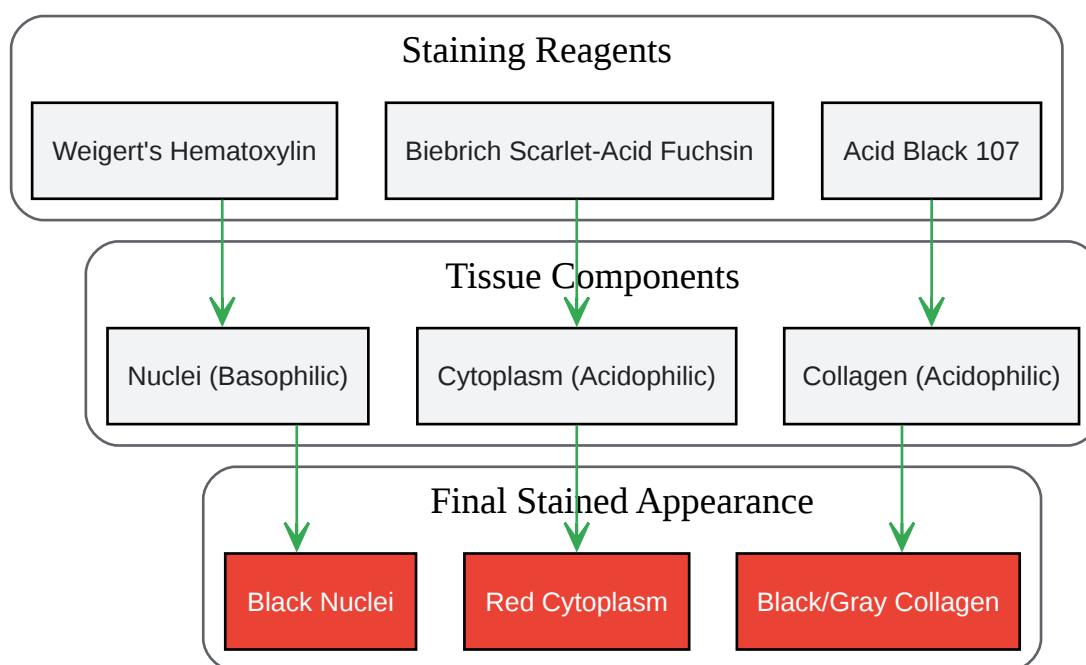
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.^[13]
- Handling: Use in a well-ventilated area or under a chemical fume hood to minimize dust generation and inhalation.^[13] Avoid contact with skin and eyes.^[12]
- Storage: Store in a cool, dry place in a tightly sealed container.^[13]

Conclusion and Future Directions

The protocol detailed above provides a theoretical framework for the application of **Acid Black 107** in a histological context. Significant optimization of staining times, dye concentrations, and pH may be necessary to achieve the desired staining intensity and specificity. Further research could also explore the potential of **Acid Black 107** as a counterstain in other histological or

cytological preparations. Validation of its staining characteristics against known collagen-rich tissues and comparison with standard trichrome methods would be essential next steps in evaluating its utility as a biological stain.

Logical Relationship of Staining Steps



[Click to download full resolution via product page](#)

Caption: Staining logic for the hypothetical trichrome method with **Acid Black 107**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acid Black 107 - Natural Black BGL - from Emperor Chem [emperordye.com]
- 2. Acid Black 107 Black Bgl 200% CAS: 12218-96-1 Acid Dyes - Acid Dyes and Acid Black 107 [orienchem.en.made-in-china.com]

- 3. DURAPEL Dyes for Leather [dyes.co.uk]
- 4. hztya.com [hztya.com]
- 5. ACID BLACK 107|CAS NO.12218-96-1 [chinainterdyes.com]
- 6. C.I. Acid Black 107 [chembk.com]
- 7. specialchem.com [specialchem.com]
- 8. worlddyevariety.com [worlddyevariety.com]
- 9. benchchem.com [benchchem.com]
- 10. columbia.edu [columbia.edu]
- 11. Acid Black 107 | 12218-96-1 [chemicalbook.com]
- 12. echemi.com [echemi.com]
- 13. cncolorchem.com [cncolorchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: The Potential of Acid Black 107 in Biological Staining]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175314#application-of-acid-black-107-in-biological-staining-techniques]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com